

Personal protective equipment for handling CC-401

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Compound of Interest

Compound Name: CC-401

Cat. No.: B1684337

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Essential Safety and Handling Guide for CC-401

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **CC-401** (CAS No. 395104-30-0), a potent c-Jun N-terminal kinase (JNK) inhibitor. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Core Safety and Handling Information

CC-401 is a chemical for research use, and its toxicological properties have not been fully elucidated.^[1] Therefore, it must be handled with care, assuming it is a hazardous substance.^[1]
^[2]

Physicochemical and Toxicological Profile

Property	Data
CAS Number	395104-30-0[1][2][3]
Molecular Formula	C ₂₂ H ₂₄ N ₆ O[2]
Molecular Weight	388.5 g/mol [2]
Appearance	Off-white solid[1]
Purity	≥98%[2]
Melting Point	142 - 145 °C[1]
Solubility	DMSO: ~30 mg/mL[2] PBS (pH 7.2): ~2 mg/mL[2]
Storage	Store at -20°C[2]
Stability	At least 2 years at -20°C in solid form[2]
LD-50	Data not available[1]

Personal Protective Equipment (PPE)

When handling **CC-401**, the following personal protective equipment is mandatory to minimize exposure:

PPE Category	Specifications and Procedures
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use and replace them immediately if contaminated.
Eye Protection	Use safety glasses with side shields or chemical safety goggles.
Skin and Body Protection	A buttoned lab coat must be worn to protect skin and personal clothing.
Respiratory Protection	All work with solid CC-401 or concentrated solutions must be performed in a certified chemical fume hood to prevent inhalation.[1]

Operational and Disposal Protocols

Safe Handling and Storage

- General Handling: Avoid all direct contact with the skin, eyes, and clothing.[1][2] Do not inhale dust or aerosols.[1] Wash hands thoroughly after handling.[2]
- Storage: Keep the container tightly sealed and store at -20°C, protected from light and heat. [1][2] Stock solutions in DMSO are stable for up to one month at -20°C or up to six months at -80°C.[4] Aqueous solutions should be prepared fresh and are not recommended for storage beyond one day.[2]

Spill and Emergency Procedures

- Spill Response: In case of a spill, evacuate the area. Wearing full PPE, cover liquid spills with an inert absorbent material. For solid spills, carefully sweep up the material to avoid creating dust.[1] Place all contaminated materials in a sealed container for disposal.
- Decontamination: Clean the spill area with an appropriate solvent (e.g., ethanol) followed by a thorough wash with soap and water.[1]
- First Aid:
 - Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing.[1]
 - Eye Contact: Flush eyes with plenty of water for at least 15 minutes.[1]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[1]
 - Ingestion: Rinse mouth with water and contact a physician.[1]
 - In all cases of exposure, seek medical attention.

Waste Disposal Plan

All materials contaminated with **CC-401**, including unused product, empty containers, and cleaning materials, must be treated as hazardous chemical waste.

- Collect waste in clearly labeled, sealed containers.
- Dispose of the waste in accordance with your institution's and local environmental regulations. Contact your Environmental Health and Safety (EHS) department for specific disposal procedures.

Experimental Methodologies

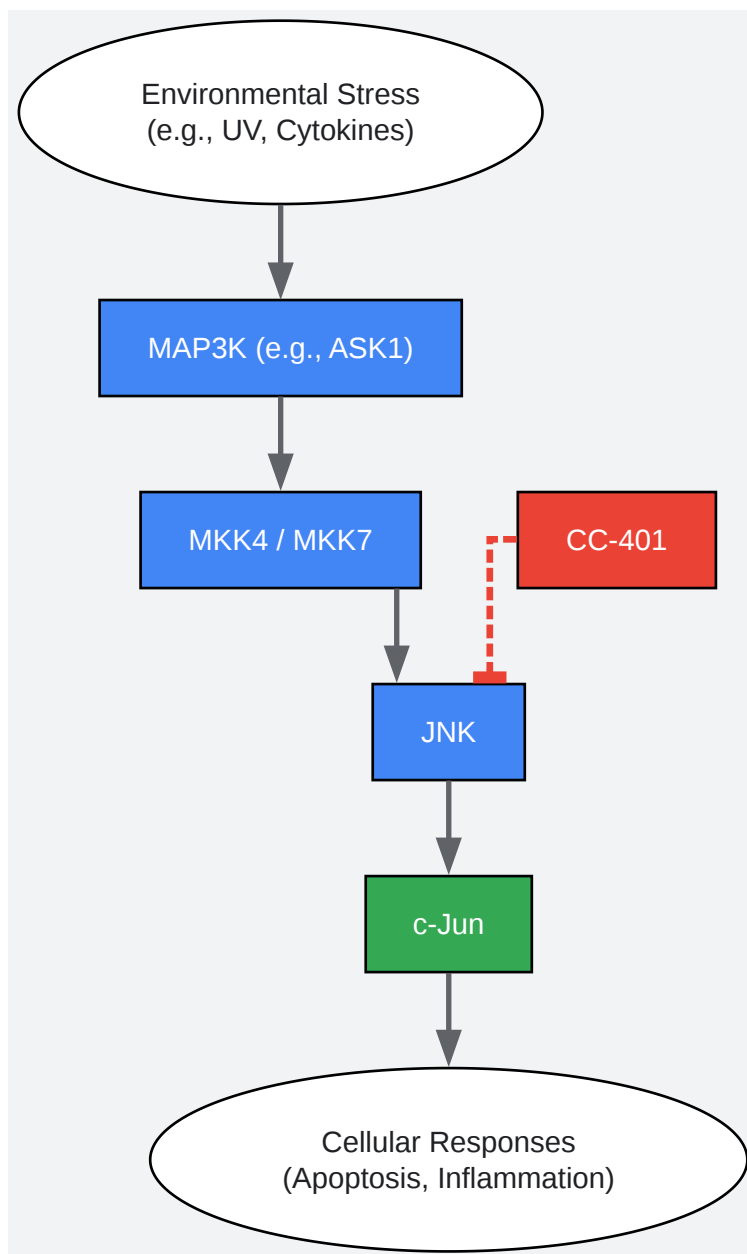
Preparation of a 10 mM Stock Solution in DMSO

- In a chemical fume hood, accurately weigh 3.885 mg of **CC-401**.
- Transfer the solid to a sterile vial.
- Add 1 mL of anhydrous DMSO.
- Vortex the mixture until the solid is completely dissolved.
- Aliquot into single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Visualized Pathway

JNK Signaling Pathway and **CC-401** Inhibition

The diagram below illustrates the c-Jun N-terminal kinase (JNK) signaling cascade and identifies the point of inhibition by **CC-401**.



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